

# AZD5423: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: AZD5423

Cat. No.: B1666221

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and pharmacological profile of **AZD5423**, a selective glucocorticoid receptor modulator (SGRM). The information is compiled from publicly available scientific literature and is intended to serve as a resource for professionals in the field of drug discovery and development.

## Chemical Structure and Properties

**AZD5423** is a non-steroidal molecule with a complex chemical structure. Its key identifiers and physicochemical properties are summarized in the tables below.

### Chemical Identification

Identifier	Value
IUPAC Name	2,2,2-Trifluoro-N-[(1R,2S)-1-[[1-(4-fluorophenyl)-1H-indazol-5-yl]oxy]-1-(3-methoxyphenyl)-2-propanyl]acetamide[1]
CAS Number	1034148-04-3[1][2]
Chemical Formula	C <sub>25</sub> H <sub>21</sub> F <sub>4</sub> N <sub>3</sub> O <sub>3</sub> [1][2]
Synonyms	AZD-5423, AZD 5423[1]

## Physicochemical Properties

Property	Value
Molecular Weight	487.45 g/mol [1]
Appearance	Solid powder[1]
Solubility	Low aqueous solubility[3]
InChI Key	FCNQMDSJHADDFT-WNSKOEYSA-N[1]

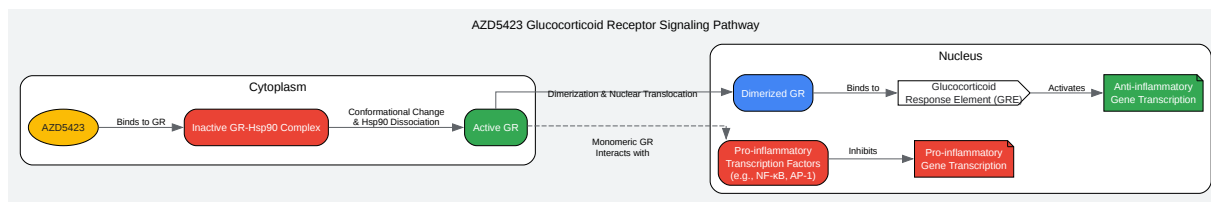
## Pharmacological Profile

**AZD5423** is a potent and selective modulator of the glucocorticoid receptor (GR). Its mechanism of action and pharmacokinetic and pharmacodynamic properties have been characterized in a series of preclinical and clinical studies.

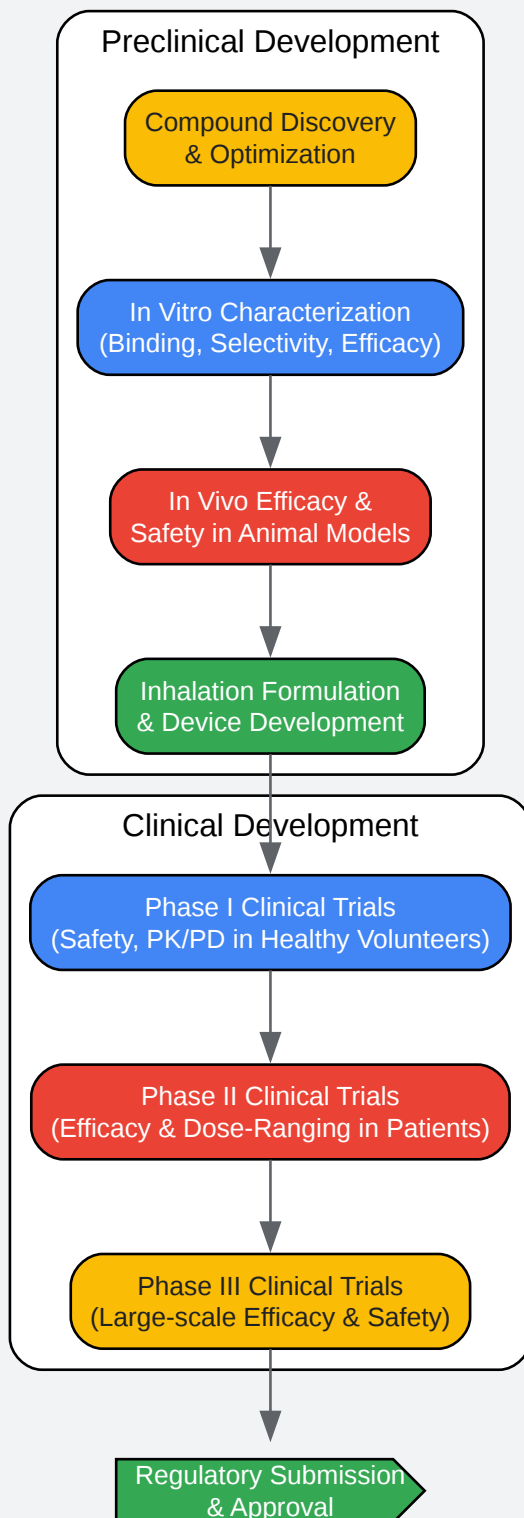
## Mechanism of Action

**AZD5423** is an inhaled, non-steroidal, selective glucocorticoid receptor modulator (SGRM)[4]. It exhibits high affinity for the human glucocorticoid receptor, with a reported IC50 of 0.9 nM in a radioligand binding assay[4]. A key feature of **AZD5423** is its high selectivity for the GR, with over 900-fold selectivity against other steroid hormone receptors[4]. As an SGRM, **AZD5423** is designed to retain the anti-inflammatory properties of traditional glucocorticoids while potentially having an improved side-effect profile.

The proposed mechanism of action for **AZD5423** is illustrated in the signaling pathway diagram below.



## Generalized Experimental Workflow for Inhaled Drug Development

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- To cite this document: BenchChem. [AZD5423: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666221#azd5423-chemical-structure-and-properties]

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